

# validation of peptide purity and identity by HPLC and mass spectrometry

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## Compound of Interest

Compound Name: Histone H4 (2-21)

Cat. No.: B15564338

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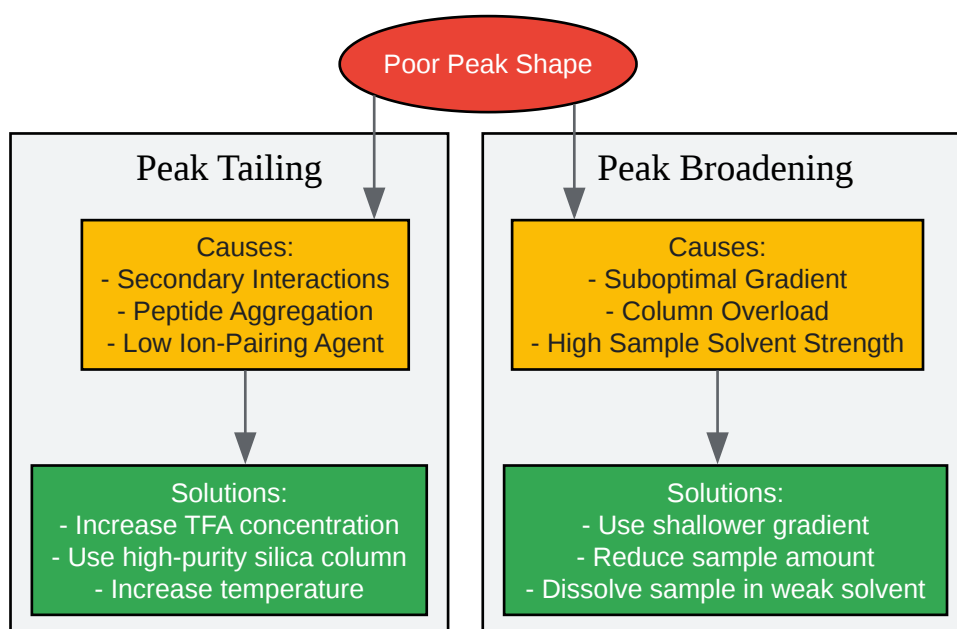
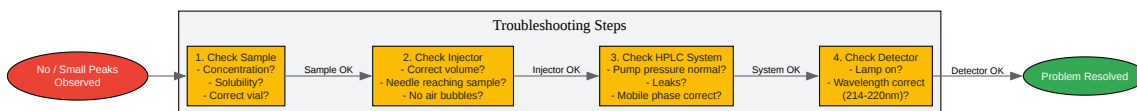
## HPLC Purity Analysis: Troubleshooting & FAQs

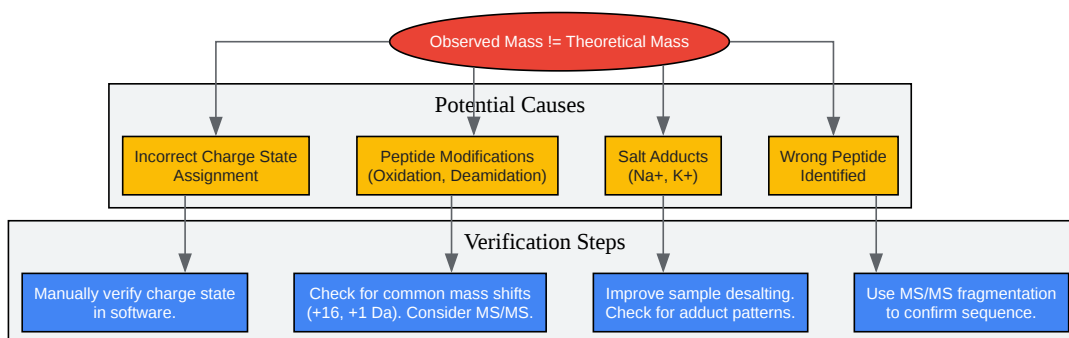
This section addresses common issues encountered during the determination of peptide purity using HPLC.

### Troubleshooting HPLC Issues

Q1: Why do I see no peaks, or very small peaks, in my HPLC chromatogram?

A1: This issue can stem from problems with the sample, the HPLC system, or the detector. First, confirm that your sample was prepared correctly and at a suitable concentration. Ensure the injection volume is appropriate and that the injector is functioning correctly. Check the mobile phase composition and ensure all system components are properly connected and free of leaks. Verify that the detector is on and set to the correct wavelength for peptide detection (typically 214-220 nm for the peptide bond).





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